

An In-depth Technical Guide to Palmitodiolein (CAS Number 2190-30-9)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Palmitodiolein, with the CAS number 2190-30-9, is chemically identified as 1,2-Dioleoyl-3-palmitoylglycerol. It is a triacylglycerol (TAG) naturally present in various vegetable oils. As a member of the triglyceride family, it serves as a lipid energy source. While research on this specific isomer is limited, significant insights can be drawn from studies on its closely related isomer, 1,3-dioleoyl-2-palmitoylglycerol (OPO), a well-researched component of human milk fat substitutes. This guide provides a comprehensive overview of the available technical data for Palmitodiolein, including its physicochemical properties, and draws parallels with its isomer OPO to discuss potential biological roles, synthesis, and analytical methodologies. This document aims to be a foundational resource for researchers and professionals in drug development and lipid science, highlighting areas where further investigation is warranted.

Physicochemical Properties

Palmitodiolein is a liquid at room temperature, characterized by its high molecular weight and lipophilicity.[1][2] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Palmitodiolein**



Property	Value	Source(s)
CAS Number	2190-30-9	[1]
Molecular Formula	C55H102O6	[3]
Molecular Weight	859.39 g/mol	[3]
Appearance	Liquid	[4]
Synonyms	Triglyceride POO, Glycerol dioleate palmitate, 1,2-Dioleoyl-3-palmitoylglycerol	[4]
Solubility	Soluble in DMSO	[4]

Biological and Pharmacological Information

Direct research on the specific biological and pharmacological effects of 1,2-Dioleoyl-3-palmitoylglycerol is scarce. However, extensive research on its isomer, 1,3-dioleoyl-2-palmitoylglycerol (OPO), provides valuable insights into its potential physiological roles.

OPO is a significant component of human milk fat and is used in infant formulas to mimic its benefits.[5][6] Studies on OPO have demonstrated its positive effects on intestinal health, including improving the absorption of fatty acids and calcium, and fostering a healthy gut microbiome.[7][8] A derivative of OPO, 2-palmitoyl glycerol (2-PG), has been suggested to play a role in infant brain development by promoting the synthesis of gamma-aminobutyric acid (GABA) in astrocytes.[9]

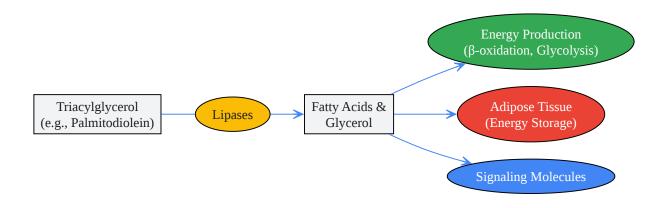
Given the structural similarity, it is plausible that 1,2-Dioleoyl-3-palmitoylglycerol may also be metabolized to bioactive monoacylglycerols and fatty acids that could influence cellular signaling pathways. However, the different positioning of the palmitic acid on the glycerol backbone may lead to distinct metabolic fates and biological activities.

Potential Signaling Pathways

While no specific signaling pathways have been elucidated for **Palmitodiolein**, its metabolic products, such as oleic acid, palmitic acid, and monoacylglycerols, are known to be involved in various cellular signaling cascades. These include pathways related to inflammation,



metabolism, and cellular proliferation. The general pathway for triacylglycerol metabolism is depicted below.



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General metabolic fate of triacylglycerols.

Synthesis and Manufacturing

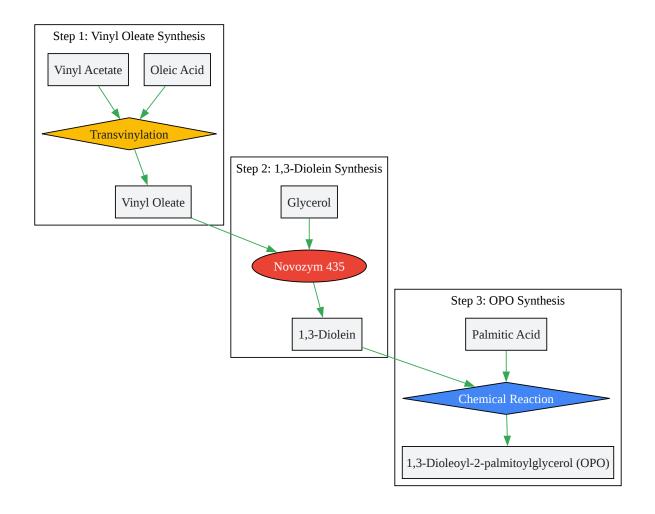
Direct and specific synthesis protocols for 1,2-Dioleoyl-3-palmitoylglycerol are not readily available in the reviewed literature. However, several chemoenzymatic methods have been developed for its isomer, OPO, which can likely be adapted. These methods often involve the use of specific lipases to catalyze the esterification or transesterification of a glycerol backbone with oleic and palmitic acids.

A common strategy for OPO synthesis involves a three-step process:

- Synthesis of vinyl oleate through transvinylation.
- Reaction of vinyl oleate with glycerol using a lipase (e.g., Novozym 435) to produce 1,3diolein.
- Chemical synthesis of OPO by reacting the purified 1,3-diolein with palmitic acid.[10]

Adapting this for 1,2-Dioleoyl-3-palmitoylglycerol would require a different starting mono- or diglyceride or a lipase with different regioselectivity.





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Chemoenzymatic synthesis workflow for OPO.

Experimental Protocols Analytical Methods



The analysis of **Palmitodiolein** and its isomers is typically performed using chromatographic techniques coupled with mass spectrometry.

4.1.1. High-Performance Liquid Chromatography (HPLC)

A method using silver-ion HPLC has been established for the accurate analysis of OPO, which can also separate it from the 1,2-dioleoyl-3-palmitoylglycerol isomer.[11][12]

- Column: ChromSpher 5 Lipid column (25 cm × 4.6 mm, 5 μm).
- Mobile Phase: Dichloromethane and acetone.
- Detector: Evaporative Light Scattering Detector (ELSD).

4.1.2. In Vitro and In Vivo Formulation

For experimental studies, **Palmitodiolein** can be formulated for both in vitro and in vivo applications. Due to its poor water solubility, it requires a suitable vehicle.

- In Vitro Stock Solution: A stock solution can be prepared in DMSO.[4]
- In Vivo Formulation: For oral or intraperitoneal administration, a common formulation involves a mixture of DMSO, PEG300, Tween-80, and saline.[2] A clear solution can be achieved at concentrations of at least 1.25 mg/mL.[2]

Safety and Toxicology

There is a significant lack of specific safety and toxicology data for 1,2-Dioleoyl-3-palmitoylglycerol. One study on rac-1(3)-palmitoyl glycerol in mice indicated potential for thyroid function depression at toxic doses.[13] However, this is a different, though related, compound. Given the widespread presence of **Palmitodiolein** in vegetable oils, it is generally considered safe for consumption as part of a normal diet. For pharmaceutical applications, dedicated toxicological studies would be essential.

Pharmacokinetics and Metabolism

The pharmacokinetics of specific triacylglycerols are complex and depend on the fatty acid composition and their position on the glycerol backbone. Generally, dietary triacylglycerols are



hydrolyzed by lipases in the gastrointestinal tract into fatty acids and monoglycerides, which are then absorbed by enterocytes. Inside the enterocytes, they are re-esterified back into triacylglycerols and packaged into chylomicrons for transport in the lymph and blood. The pharmacokinetics of glycerol, the backbone of triacylglycerols, have been studied, but this does not provide a complete picture for the intact lipid.[14]

Conclusion and Future Directions

Palmitodiolein (CAS 2190-30-9) is a naturally occurring triacylglycerol with limited specific research data available. Much of our current understanding is extrapolated from its better-studied isomer, OPO. To fully realize the potential of 1,2-Dioleoyl-3-palmitoylglycerol in research and drug development, further studies are crucial. Key areas for future investigation include:

- Elucidation of specific biological activities and signaling pathways.
- Development of targeted synthesis methods.
- Comprehensive safety and toxicology profiling.
- Detailed pharmacokinetic and metabolic studies.

This technical guide provides a summary of the current knowledge and a framework for future research into this specific triacylglycerol. The provided data and diagrams are intended to support researchers in designing new studies to unravel the unique properties and potential applications of **Palmitodiolein**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Palmitodiolein (CAS Number 2190-30-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8069196#palmitodiolein-cas-number-2190-30-9]

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